Technical Guide: 4-Bromo-2-fluoro-5-hydroxybenzoic Acid

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Compound of Interest

Compound Name:	*4-Bromo-2-fluoro-5-hydroxybenzoic acid*
CAS No.:	*91659-18-6*
Cat. No.:	*B1456557*

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CAS Registry Number: 91659-18-6 (Isomer Specific) Molecular Formula: $C_7H_4BrFO_3$ Molecular Weight: 235.01 g/mol

Executive Summary

4-Bromo-2-fluoro-5-hydroxybenzoic acid is a highly specialized pharmacophore intermediate. Its value lies in its tetrasubstituted benzene core, which offers four distinct vectors for chemical modification:

- Carboxylic Acid (C1): Primary handle for amide coupling (e.g., acyl-sulfonamides).
- Fluorine (C2): Provides metabolic stability and modulates pKa/lipophilicity.
- Bromine (C4): A reactive handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura) to build biaryl systems.
- Hydroxyl (C5): A nucleophilic site for etherification, often used to attach solubilizing groups or PROTAC linkers.

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This compound is a key building block in the synthesis of Nav1.7 sodium channel inhibitors for chronic pain management and BTK inhibitors for oncology.

Chemical Identity & Structural Analysis[1]

Electronic Architecture

The regiochemistry of this molecule is defined by the interplay of directing groups on the benzene ring. Understanding this is crucial for validating the synthesis logic.

Position	Substituent	Electronic Effect	Directing Influence
C1	-COOH	Electron-withdrawing (EWG)	Meta director (deactivates ring)
C2	-F	Inductive withdrawing / Mesomeric donating	Ortho/Para director
C4	-Br	Weakly deactivating	Ortho/Para director
C5	-OH	Strongly Electron-donating (EDG)	Strong Ortho/Para director

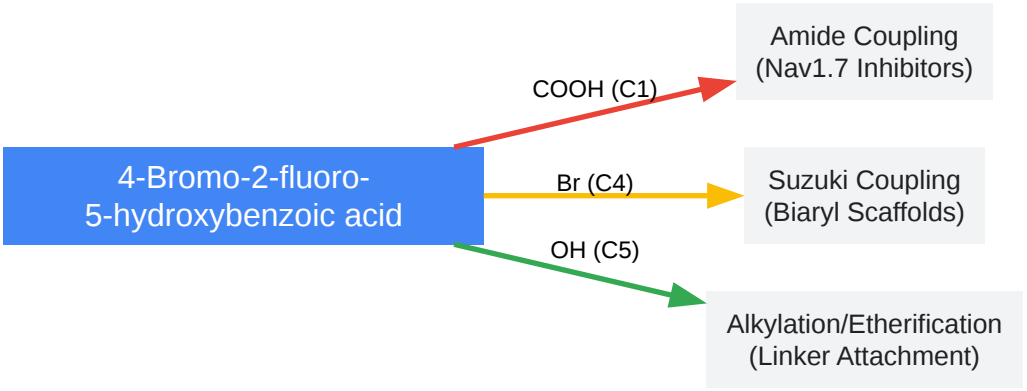
Structural Logic: The hydroxyl group at C5 is the dominant activating group. In the precursor (2-fluoro-5-hydroxybenzoic acid), the -OH group strongly directs electrophilic substitution (bromination) to the ortho positions (C4 and C6).

- C4 Position: Sterically accessible and electronically favored (para to the deactivating COOH).
- C6 Position: Sterically crowded (flanked by -OH and -COOH).
- Result: Bromination occurs selectively at C4, yielding the target 4-bromo isomer.

Functionalization Map

The molecule serves as a "hub" for divergent synthesis.

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Figure 1: Divergent synthetic utility of the scaffold. The three functional handles allow for orthogonal chemical transformations.

Synthesis Protocol

Objective: Regioselective synthesis of **4-bromo-2-fluoro-5-hydroxybenzoic acid** from 2-fluoro-5-hydroxybenzoic acid.

Reaction Scheme

The most reliable route utilizes N-Bromosuccinimide (NBS) in a polar aprotic solvent. This method avoids the harsh conditions of elemental bromine and minimizes over-bromination.

- Starting Material: 2-Fluoro-5-hydroxybenzoic acid (CAS: 550363-85-4)
- Reagent: N-Bromosuccinimide (NBS)
- Catalyst: p-Toluenesulfonic acid (TsOH) (Optional, accelerates reaction)
- Solvent: Acetonitrile (MeCN) or DMF

Step-by-Step Methodology

Note: This protocol is adapted from patent literature (WO2023183540A1) and optimized for laboratory scale (10–50g).

Step 1: Preparation

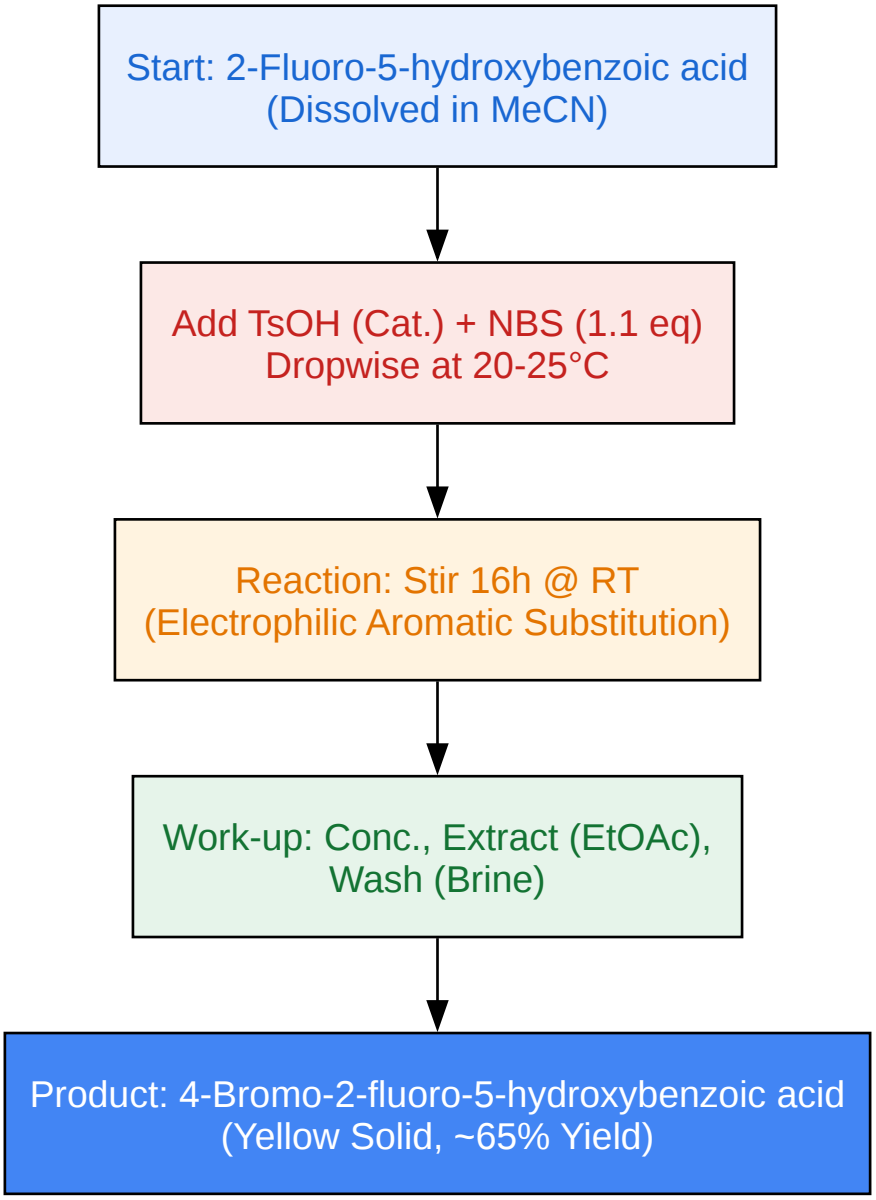
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- Charge a reaction vessel with 2-fluoro-5-hydroxybenzoic acid (1.0 equiv) and Acetonitrile (MeCN) (10 volumes).
- Add p-Toluenesulfonic acid (TsOH) (0.1 – 1.0 equiv) at room temperature (RT). Stir for 10 minutes to ensure dissolution/activation.

Step 2: Bromination 3. Dissolve NBS (1.1 equiv) in MeCN (5 volumes). 4. Add the NBS solution dropwise to the reaction mixture over 20–30 minutes. Critical: Maintain temperature at 20–25°C to ensure regioselectivity. 5. Stir the mixture at RT for 12–16 hours (Overnight). 6. In-Process Control (IPC): Monitor by LC-MS or TLC. The starting material peak should disappear, replaced by the product peak (M+2 isotope pattern characteristic of Bromine).

Step 3: Work-up & Purification 7. Concentrate the reaction mixture under reduced pressure to remove MeCN. 8. Dilute the residue with water and extract with Ethyl Acetate (EtOAc).[1] 9. Wash the organic layer with brine, dry over anhydrous Na_2SO_4, and filter. 10. Concentrate to dryness. 11. Purification: Recrystallize from EtOAc/Heptane or purify via silica gel chromatography (Gradient: 0–50% EtOAc in Hexanes) if high purity (>98%) is required. 12. Yield: Typical isolated yield is 60–70%. Product appears as a yellow to rust-colored solid.

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Figure 2: Process flow for the regioselective bromination synthesis.

Analytical Characterization

To validate the identity of the synthesized compound, compare against these expected parameters.

Nuclear Magnetic Resonance (NMR)

- ^{1}H NMR (400 MHz, DMSO-d_6):

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- δ 10.0–13.0 ppm: Broad singlet (COOH and OH protons).
- δ ~7.8 ppm (d): H3 proton (Doublet due to coupling with F).
- δ ~7.2 ppm (d): H6 proton (Doublet due to coupling with F).
- Note: The key confirmation is the loss of the H4 proton signal and the specific coupling constants of the remaining aromatic protons.

Mass Spectrometry (LC-MS)[1]

- Ionization: ESI- (Negative Mode) or ESI+ (Positive Mode).
- Observed Mass:
  - ESI-: $[M-H]^-$ = 232.9 / 234.9 (1:1 ratio due to $^{79}Br/^{81}Br$ isotopes).
  - ESI+: $[M+H]^+$ = 235.0 / 237.0.

Physical Properties[1]

- Appearance: Yellow to light brown crystalline solid.
- Solubility: Soluble in DMSO, Methanol, THF, and DMF. Poorly soluble in water.
- pKa (Predicted): ~2.5 (COOH), ~8.5 (OH). The fluorine atom increases the acidity of the carboxylic acid compared to non-fluorinated analogs.

Pharmaceutical Applications

The **4-bromo-2-fluoro-5-hydroxybenzoic acid** scaffold is a "privileged structure" in drug discovery, particularly for:

Nav1.7 Inhibitors (Pain Management)

Inhibitors of the voltage-gated sodium channel Nav1.7 often utilize this core.

- Mechanism: The COOH is converted to an acyl-sulfonamide (bioisostere of the carboxylic acid) to engage the selectivity filter of the ion channel.

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- Workflow:
  - Alkylation: The 5-OH is alkylated with a heteroaryl chloride (e.g., chloropyridine) to extend the pharmacophore.
  - Coupling: The 4-Br is used in a Suzuki coupling to attach a lipophilic aryl group.
  - Amidation: The 1-COOH is coupled with a sulfonamide ($R\text{-}SO_2NH_2$) using EDC/DMAP.

Targeted Protein Degradation (PROTACs)

The 5-hydroxyl group provides an ideal attachment point for linkers in PROTAC design.

- Usage: The benzoic acid core binds to the target protein (e.g., a kinase), while a linker attached at the C5-OH connects to an E3 ligase ligand (e.g., Thalidomide or VHL ligand).

Safety & Handling

- Hazards:
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.[2][3]
  - H335: May cause respiratory irritation.[2]
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle in a fume hood to avoid inhalation of dust.
- Storage: Store in a cool, dry place (2–8°C recommended). Protect from light, as brominated aromatics can be light-sensitive.

References

- Synthesis of Nav1.7 Inhibitors:Biaryl acyl-sulfonamide compounds as sodium channel inhibitors. US Patent 9,663,508 B2. (Describes the synthesis of **4-bromo-2-fluoro-5-hydroxybenzoic acid** and its conversion to acyl-sulfonamides).

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- Bromination Methodology:Ikzf2 degraders and uses thereof. WO Patent 2023/183540 A1.[1] (Provides detailed experimental procedure for NBS bromination of 2-fluoro-5-hydroxybenzoic acid).
- Splicing Modulators:Methods and compositions for modulating splicing. WO Patent 2020/163541 A1. (Cites the synthesis and use of the scaffold on a 40g scale).
- Chemical Identity:**4-Bromo-2-fluoro-5-hydroxybenzoic acid**.[1][4][5] EnamineStore Building Blocks. (Verification of CAS 91659-18-6 and commercial availability).

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Sources

- 1. WO2023183540A1 - Ikzf2 degraders and uses thereof - Google Patents [patents.google.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. fishersci.com [fishersci.com]
- 4. EnamineStore [enaminestore.com]
- 5. CN111132961A - ä½ä¸ºttx-séæ²»åçåèæ°§åºè¡çç© - Google Patents [patents.google.com]
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